

Application Notes and Protocols for the Guanidinylation of Secondary Amines with Triflylguanidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Di-Boc-2-(trifluoromethylsulfonyl)guanidine

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Introduction

Guanidinylation, the introduction of a guanidinium group, is a pivotal chemical transformation in medicinal chemistry and drug development. The guanidinium moiety, a key feature of the amino acid arginine, is protonated under physiological conditions. This positive charge facilitates critical biological interactions, such as hydrogen bonding and electrostatic interactions with enzymes and receptors, often enhancing the binding affinity and biological activity of drug candidates.

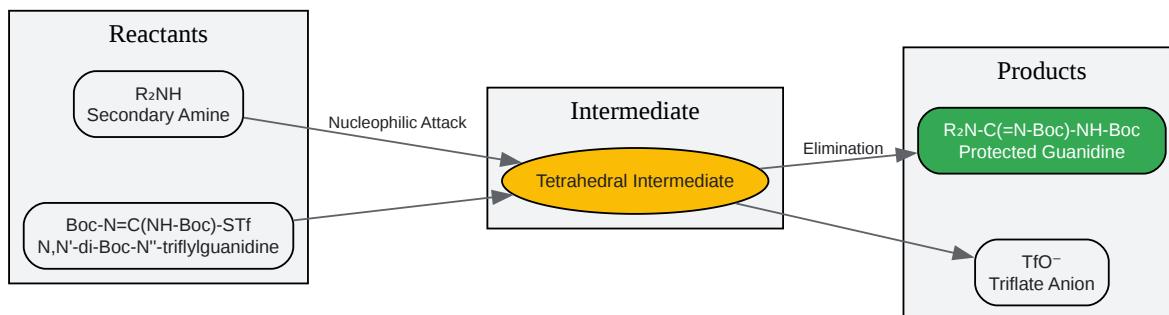
This document provides detailed protocols and reaction conditions for the guanidinylation of secondary amines using N,N'-diprotected-N''-triflylguanidine reagents, with a primary focus on the widely utilized N,N'-di-Boc-N''-triflylguanidine, also known as Goodman's reagent. These reagents are highly effective for the guanidinylation of a broad range of primary and secondary amines, including those that are sterically hindered or less reactive.^{[1][2]}

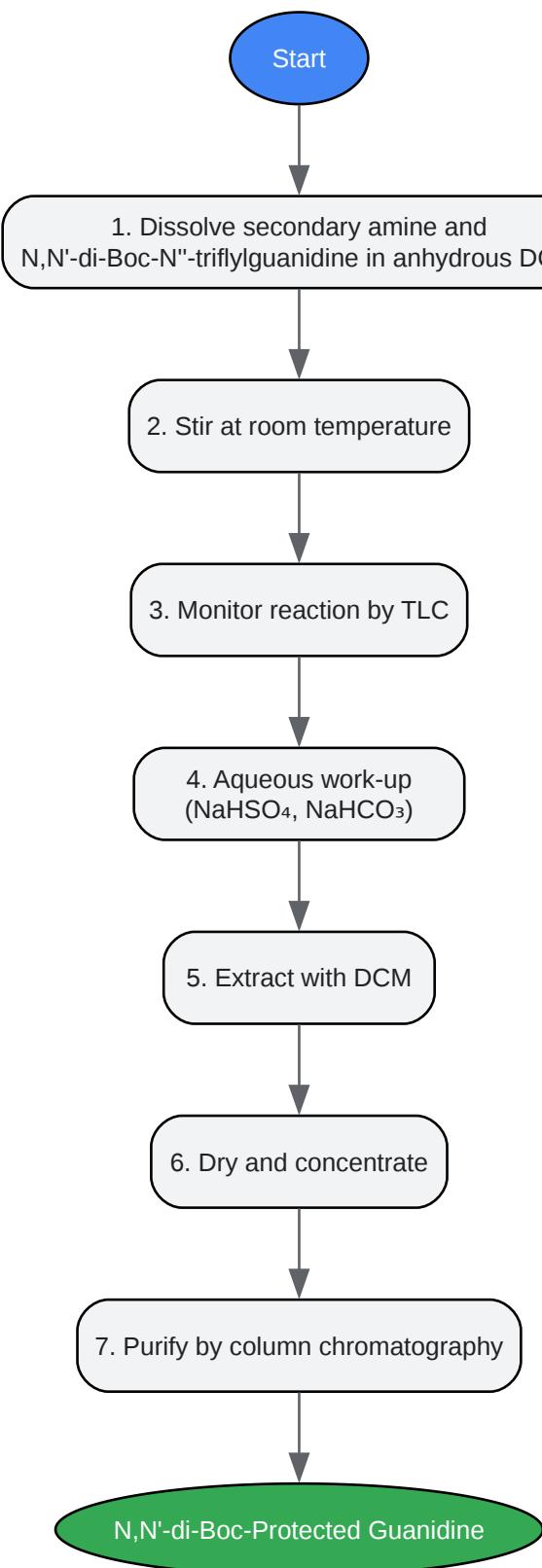
Reaction Principle

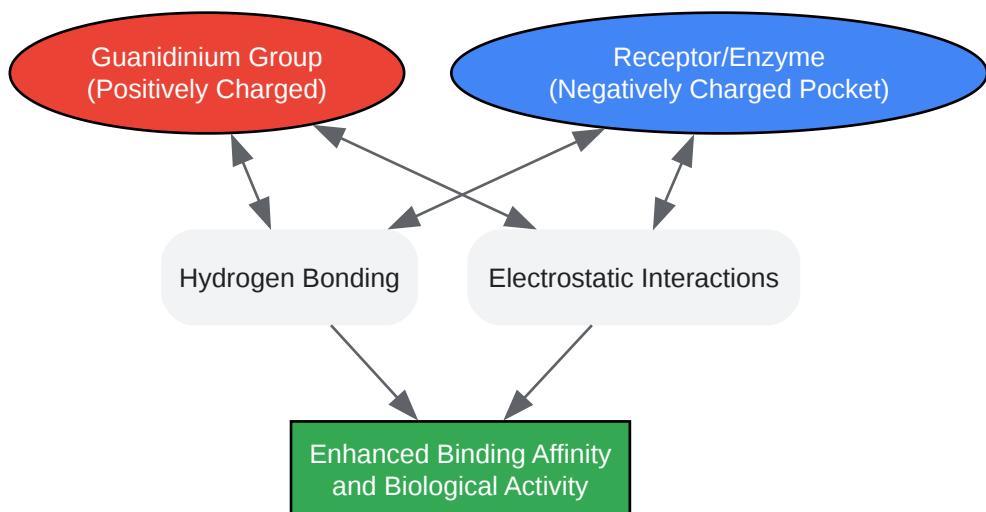
The reaction proceeds via a nucleophilic attack of the secondary amine on the electron-deficient carbon atom of the triflylguanidine. The triflyl group (Tf), a powerful electron-

withdrawing group, activates the guanidine moiety, making it an excellent electrophile. The reaction is typically fast and high-yielding.

A simplified reaction mechanism is illustrated below:







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References

- 1. benchchem.com [benchchem.com]
- 2. Organic Syntheses Procedure orgsyn.org
- To cite this document: BenchChem. [Application Notes and Protocols for the Guanidinylation of Secondary Amines with Triflylguanidine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b050915#conditions-for-reacting-triflylguanidine-with-secondary-amines>

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